

A comparative assessment of the ecotoxicological profiles of Carbetamide and other carbamate herbicides

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Carbetamide

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A Comparative Ecotoxicological Profile of **Carbetamide** and Other Carbamate Pesticides

Introduction

Carbamate-based agrochemicals are a significant class of pesticides used globally for crop protection. While sharing a core carbamate ester functional group, their biological targets and ecotoxicological profiles vary substantially based on their specific chemical structures. This guide provides a comparative assessment of **Carbetamide**, a selective herbicide, against a representative group of carbamate insecticides: Carbaryl, Carbofuran, Methomyl, and Aldicarb.

Carbetamide functions as a herbicide by inhibiting cell division (mitosis) in susceptible plant species.^[1] In contrast, carbamate insecticides like Carbaryl, Carbofuran, Methomyl, and Aldicarb are potent neurotoxins that act by inhibiting the acetylcholinesterase (AChE) enzyme in insects.^[2] This fundamental difference in their mode of action dictates their respective toxicity profiles towards non-target organisms. This document, intended for researchers and ecotoxicology professionals, summarizes key ecotoxicological data, details the experimental protocols used for hazard assessment, and illustrates the distinct mechanisms of action.

Comparative Ecotoxicological Data

The following tables summarize the acute toxicity and environmental fate of **Carbetamide** and the selected carbamate insecticides. Data is presented for key indicator species across aquatic and terrestrial ecosystems.

Table 1: Aquatic Ecotoxicity

Chemical	Organism	Endpoint (Duration)	Value (mg/L)	Reference
Carbetamide	Oncorhynchus mykiss (Rainbow Trout)	LC50 (96h)	>68	[1]
Daphnia magna (Water Flea)	EC50 (48h)	63	[1]	
Selenastrum capricornutum (Algae)	EC50 (72h)	33	[1]	
Carbaryl	Oncorhynchus mykiss (Rainbow Trout)	LC50 (96h)	1.3	
Daphnia magna (Water Flea)	EC50 (48h)	0.006		
Carbofuran	Oncorhynchus mykiss (Rainbow Trout)	LC50 (96h)	0.38	
Daphnia magna (Water Flea)	EC50 (48h)	0.0187		
Methomyl	Oncorhynchus mykiss (Rainbow Trout)	LC50 (96h)	3.4	
Daphnia magna (Water Flea)	EC50 (48h)	0.017		
Aldicarb	Oncorhynchus mykiss (Rainbow Trout)	LC50 (96h)	8.8	
Daphnia magna (Water Flea)	EC50 (48h)	1.5		

Table 2: Terrestrial Ecotoxicity

Chemical	Organism	Endpoint	Value (mg/kg)	Reference
Carbetamide	Colinus virginianus (Bobwhite Quail)	LD50	>2250	
Apis mellifera (Honeybee)	LD50 (Oral)	>0.1 mg/bee		
Eisenia fetida (Earthworm)	LC50 (14d)	>1000		
Carbaryl	Colinus virginianus (Bobwhite Quail)	LD50	>2000	
Apis mellifera (Honeybee)	LD50 (Oral)	0.0016 mg/bee		
Eisenia fetida (Earthworm)	LC50 (14d)	9		
Carbofuran	Colinus virginianus (Bobwhite Quail)	LD50	12	
Apis mellifera (Honeybee)	LD50 (Oral)	0.00016 mg/bee		
Eisenia fetida (Earthworm)	LC50 (14d)	>40.8		
Methomyl	Colinus virginianus (Bobwhite Quail)	LD50	24.2	
Apis mellifera (Honeybee)	LD50 (Oral)	0.00028 mg/bee		
Eisenia fetida (Earthworm)	LC50 (14d)	21		

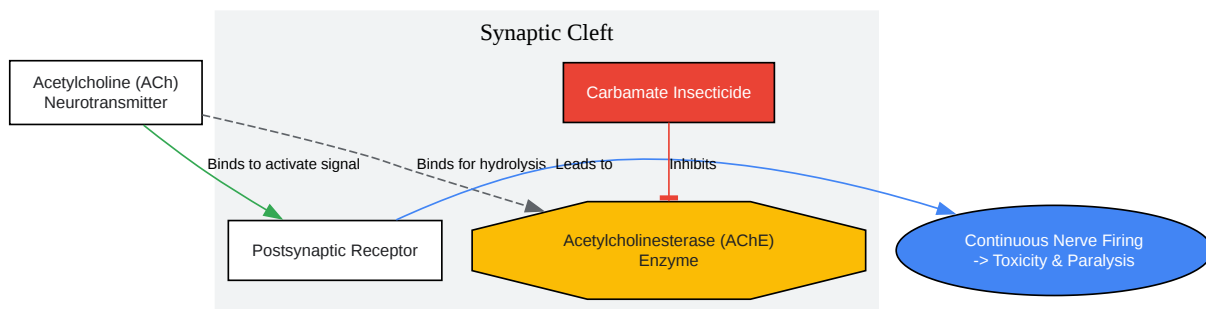
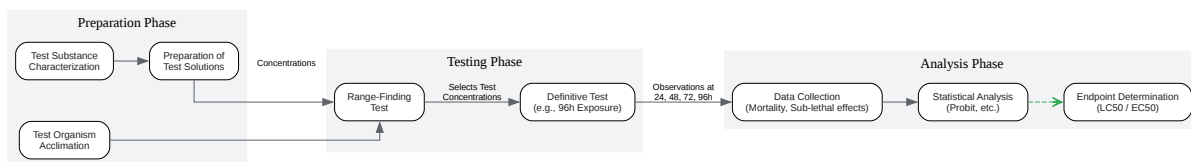
Aldicarb	Colinus virginianus (Bobwhite Quail)	LD50	2.0
Apis mellifera (Honeybee)	LD50 (Contact)	Not toxic directly	
Eisenia fetida (Earthworm)	LC50 (48h)	8	

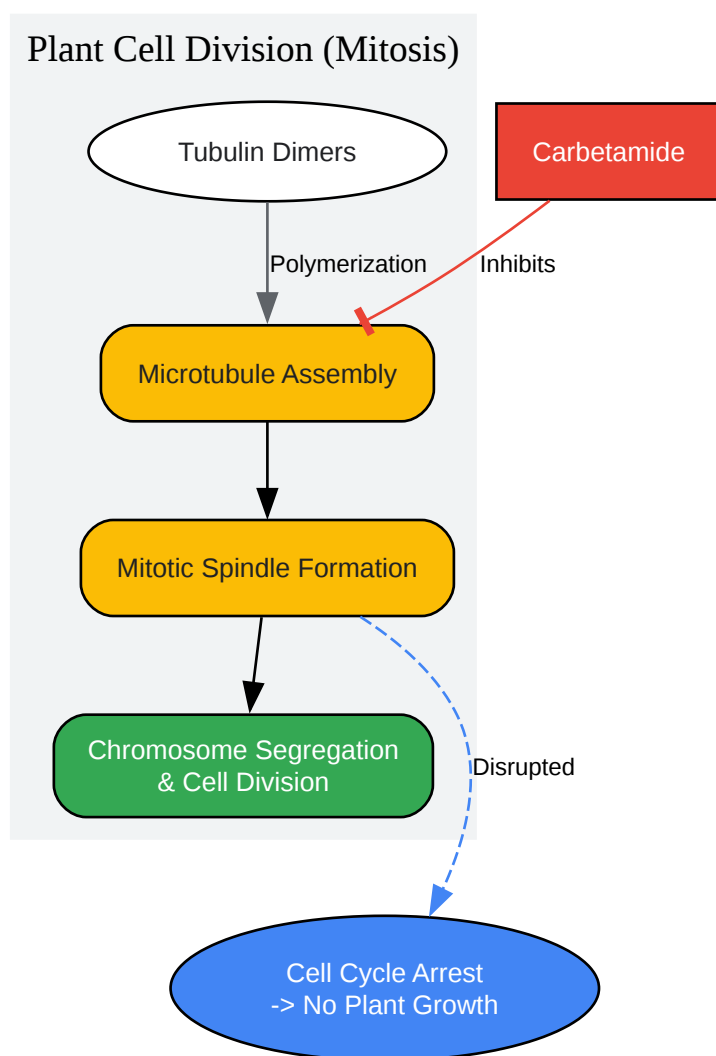
Table 3: Environmental Fate (Soil)

Chemical	Soil Half-Life (DT50)	Mobility Potential	Reference
Carbetamide	23 - 44 days (untreated soil)	Moderately Mobile	
Carbaryl	7 - 28 days	Slightly Mobile	
Carbofuran	30 - 120 days	Mobile to Very Mobile	
Methomyl	~14 days	Mobile	
Aldicarb	0.5 - 2 months (total residues)	Very Mobile	

Experimental Workflows and Methodologies

Ecotoxicological data are generated following standardized protocols, primarily those established by the Organisation for Economic Co-operation and Development (OECD). These guidelines ensure data quality, reproducibility, and international acceptance. A generalized workflow for aquatic toxicity testing is depicted below.





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References

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- To cite this document: BenchChem. [A comparative assessment of the ecotoxicological profiles of Carbetamide and other carbamate herbicides]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1668348#a-comparative-assessment-of-the-ecotoxicological-profiles-of-carbetamide-and-other-carbamate-herbicides>]

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